

Essential Safety and Handling Guidance for JNJ-26146900

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Compound of Interest

Compound Name: JNJ-26146900

Cat. No.: B1673006

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Disclaimer: A specific Safety Data Sheet (SDS) for **JNJ-26146900** is not publicly available. This document provides essential safety and logistical information based on general best practices for handling potent, uncharacterized research compounds. All procedures must be conducted in accordance with a comprehensive, site-specific risk assessment and under the guidance of qualified safety professionals.

JNJ-26146900 is a selective androgen receptor modulator (SARM) developed for research purposes. As with any uncharacterized research chemical, it should be handled with a high degree of caution to minimize potential exposure to researchers and the environment. The following guidelines are intended to provide a framework for the safe handling, use, and disposal of this compound.

Personal Protective Equipment (PPE)

A thorough risk assessment should guide the selection of appropriate PPE for any task involving **JNJ-26146900**. The following table summarizes recommended PPE for various laboratory activities, assuming the compound is a potent powder, which presents a significant risk of aerosolization and inhalation.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powders)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator as a minimum. - Disposable solid-front lab coat with tight-fitting cuffs. - Double-gloving (e.g., nitrile or neoprene). - Disposable sleeves. - Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is crucial. Double-gloving provides an additional barrier against contamination. ^[1]
Solution Preparation	- Certified chemical fume hood. - Lab coat. - Safety glasses with side shields or chemical splash goggles. - Single-use nitrile gloves.	Reduces the risk of inhalation of volatile components and protects against splashes.
General Laboratory Operations	- Lab coat. - Safety glasses with side shields. - Single-use nitrile gloves.	Standard laboratory practice to protect against incidental contact and splashes.

It is imperative that all PPE is donned and doffed correctly to prevent cross-contamination. Hands should be washed thoroughly after removing gloves.

Operational and Disposal Plans

A clear and comprehensive plan for the handling and disposal of **JNJ-26146900** is critical to ensure safety and environmental protection.

Operational Plan:

- Risk Assessment: Before any work begins, conduct a thorough risk assessment to identify potential hazards and determine the necessary control measures.^[2] This should consider the quantity of the compound being used, the physical form, and the specific procedures being performed.

- Engineering Controls: All manipulations of powdered **JNJ-26146900** should be performed in a certified chemical fume hood or other containment device to minimize inhalation exposure.
- Designated Area: Establish a designated area for handling **JNJ-26146900** to prevent the spread of contamination. This area should be clearly marked.
- Spill Response: Have a spill kit readily available. In the event of a spill, the area should be evacuated and personnel with appropriate PPE should clean the spill using absorbent materials. All materials used for cleanup should be treated as hazardous waste.

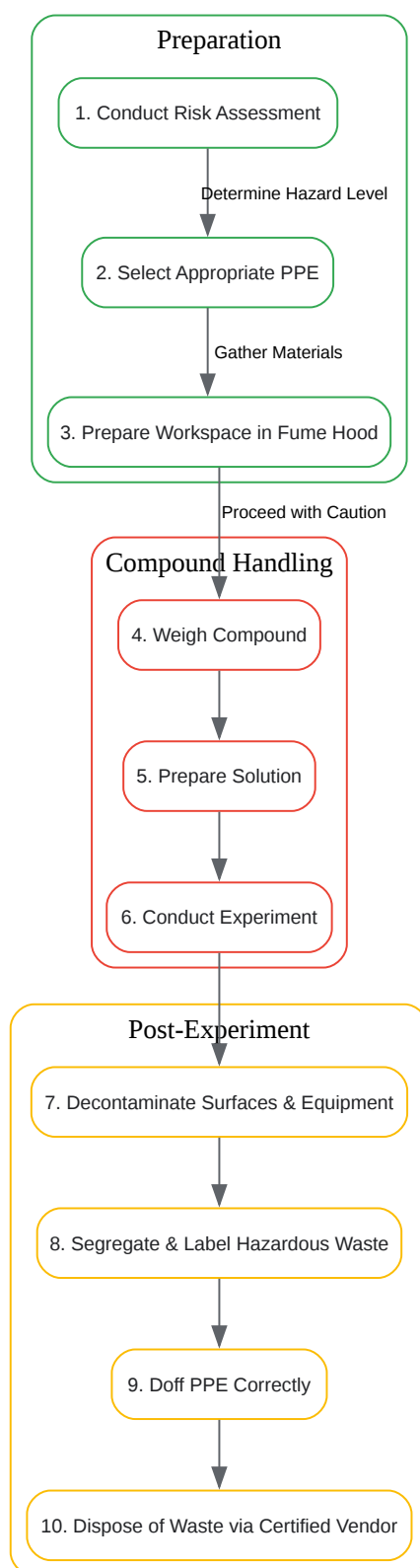
Disposal Plan:

The disposal of **JNJ-26146900** and all contaminated materials must be handled with care to prevent environmental contamination and accidental exposure.

- Unused/Expired Compound: Do not dispose of down the drain or in regular trash.^[1] Collect in a clearly labeled, sealed container and dispose of through a certified hazardous waste vendor.^[1]
- Contaminated Labware (e.g., vials, pipette tips): Collect in a designated, puncture-resistant, and sealed container.^[1] This should be labeled as "Hazardous Waste" with the name of the compound.^[1]
- Contaminated PPE (e.g., gloves, lab coat): Carefully doff PPE to avoid self-contamination.^[1] Place in a sealed bag or container labeled as hazardous waste.^[1]

Experimental Workflow and Safety Precautions

The following diagram illustrates a logical workflow for handling potent research compounds like **JNJ-26146900**, emphasizing the integration of safety measures at each step.



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Caption: Workflow for Safely Handling Potent Research Compounds.

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References

- 1. benchchem.com [benchchem.com]
- 2. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety [ehs.cornell.edu]
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